An In-Depth Technical Guide to (S)-(+)-2-Nonyl Isothiocyanate

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Compound of Interest	
Compound Name:	*(S)-(+)-2-Nonyl isothiocyanate*
CAS No.:	*737000-86-1*
Cat. No.:	*B1505266*

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Introduction: Situating (S)-(+)-2-Nonyl Isothiocyanate in the Landscape of Bioactive Molecules

(S)-(+)-2-Nonyl isothiocyanate, bearing the CAS number 737000-86-1, is a chiral, long-chain aliphatic isothiocyanate. While specific research on this particular molecule is not extensively published, its structural class—isothiocyanates (ITCs)—is the subject of intense scientific scrutiny. Isothiocyanates are naturally occurring organosulfur compounds, famously responsible for the pungent flavor of cruciferous vegetables like broccoli, mustard, and wasabi.[1][2] They are formed from the enzymatic hydrolysis of precursor molecules called glucosinolates.[3]

The scientific interest in ITCs stems from their diverse and potent biological activities, including anticancer, anti-inflammatory, neuroprotective, and antimicrobial properties.[1][2] Well-studied ITCs like sulforaphane, phenethyl isothiocyanate (PEITC), and benzyl isothiocyanate (BITC)

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have been shown to modulate critical cellular pathways, making them promising candidates for chemoprevention and therapeutic development.[4][5] This guide will provide a comprehensive technical overview of **(S)-(+)-2-Nonyl isothiocyanate**, contextualized within the broader, well-established knowledge of its chemical class, to empower researchers in their exploration of its potential applications.

Physicochemical and Structural Properties

The defining structural feature of **(S)-(+)-2-Nonyl isothiocyanate** is the electrophilic isothiocyanate (-N=C=S) functional group attached to a chiral carbon, which is part of a nine-carbon aliphatic chain. This combination of a reactive headgroup and a lipophilic tail suggests specific physicochemical behaviors relevant to its biological interactions.

Property	Value / Expected Value	Source
CAS Number	737000-86-1	[6]
Molecular Formula	$C_{10}H_{19}NS$	[6]
Molecular Weight	185.33 g/mol	[6][7]
Appearance	Colorless to pale yellow liquid (Expected)	[7]
Stereochemistry	(S)-enantiomer	[6]
Boiling Point	120°C at 30 mmHg (for non-chiral n-Nonyl ITC)	[7]
Density	0.89 g/cm³ (for n-Nonyl ITC)	[7]
Solubility	Sparingly soluble in water; soluble in organic solvents (Expected)	[8]

The long alkyl chain imparts significant hydrophobicity, likely influencing its membrane permeability and interaction with nonpolar environments within cells. The chiral center at the C2 position introduces stereospecificity, which could be critical for its interaction with chiral biological targets such as enzymes and receptors.

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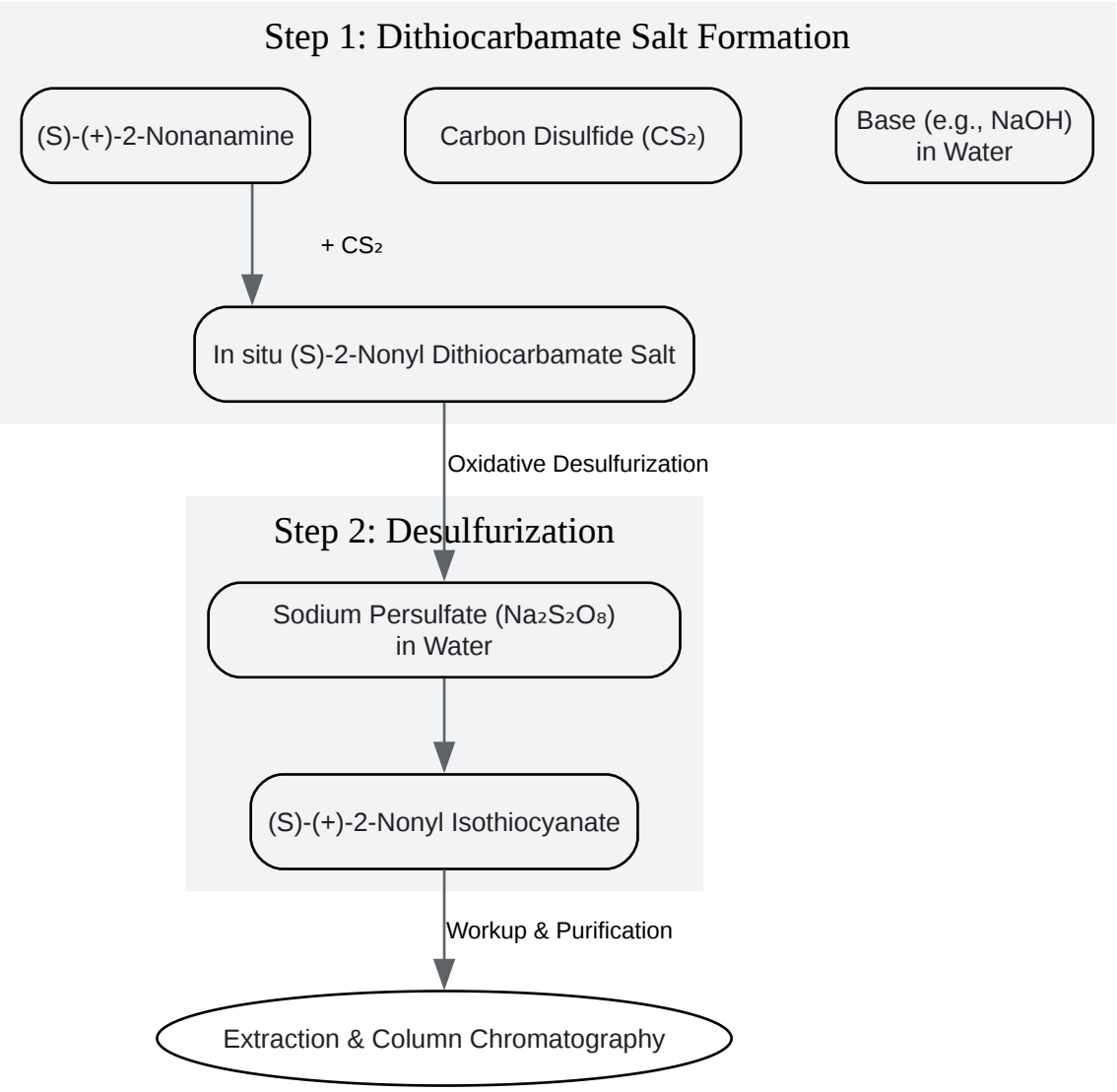
Synthesis and Purification of (S)-(+)-2-Nonyl Isothiocyanate

The synthesis of chiral isothiocyanates requires methods that avoid racemization of the stereocenter. A common and effective strategy is the desulfurization of a dithiocarbamate salt intermediate, which can be formed from the corresponding chiral primary amine.[9][10] Methods utilizing reagents like sodium persulfate in an aqueous medium are considered green and practical for preparing chiral ITCs.[11]

Representative Synthetic Workflow

The synthesis can be envisioned as a two-step, one-pot procedure starting from the commercially available (S)-(+)-2-nonanamine.

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Caption: General workflow for the synthesis of **(S)-(+)-2-Nonyl Isothiocyanate**.

Detailed Experimental Protocol

This protocol is a representative method adapted from established procedures for chiral isothiocyanate synthesis.[11][12]

- Dithiocarbamate Formation:
  - In a round-bottom flask, dissolve (S)-(+)-2-nonanamine (1.0 eq.) and sodium hydroxide (1.1 eq.) in water.

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- Cool the solution in an ice bath to 0-5 °C.
- Add carbon disulfide (1.2 eq.) dropwise to the vigorously stirred aqueous solution.
- Continue stirring at room temperature for 1-2 hours to ensure the complete formation of the sodium (S)-2-nonyl dithiocarbamate salt. The reaction progress can be monitored by Thin-Layer Chromatography (TLC).

- Desulfurization:
  - In a separate flask, prepare a solution of sodium persulfate ($Na_2S_2O_8$) (1.5 eq.) in water.
  - Slowly add the sodium persulfate solution to the dithiocarbamate solution. The addition should be controlled to maintain the reaction temperature below 30 °C.
  - Stir the reaction mixture at room temperature for 2-4 hours, or until TLC indicates the consumption of the intermediate.

- Workup and Purification:
  - Once the reaction is complete, transfer the mixture to a separatory funnel.
  - Extract the aqueous layer with an organic solvent such as dichloromethane or diethyl ether (3x).
  - Combine the organic layers and wash with water, followed by brine.
  - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure.[12]
  - The crude product should be purified by flash column chromatography on silica gel to yield the pure **(S)-(+)-2-Nonyl isothiocyanate**.[13]

Spectroscopic and Chromatographic Characterization

Definitive structural confirmation relies on a combination of spectroscopic techniques.

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- Infrared (IR) Spectroscopy: The most characteristic feature will be a strong, broad absorption band around 2000-2200 cm^{-1}, corresponding to the asymmetric stretching vibration of the -N=C=S group.

- ^{1}H NMR Spectroscopy: The proton on the chiral carbon (H-2) is expected to be a multiplet, coupled to the methyl protons (H-1) and the methylene protons (H-3). The terminal methyl group will appear as a triplet, while the other methylene groups in the long alkyl chain will likely overlap in the 1.2-1.4 ppm region.

- ^{13}C NMR Spectroscopy: The carbon of the isothiocyanate group (-N=C=S) typically appears in the range of 125-140 ppm. This signal can sometimes be broad due to the quadrupole moment of the adjacent nitrogen atom.

- Mass Spectrometry (MS): The molecular ion peak (M^+) corresponding to the molecular weight (185.33) should be observable. Common fragmentation patterns for aliphatic isothiocyanates involve cleavage of the C-C bonds along the alkyl chain.

- Chiral Chromatography: To confirm enantiomeric purity, analysis using chiral High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) with a suitable chiral stationary phase is essential.[12]

Potential Biological Activity and Mechanisms of Action

While **(S)-(+)-2-Nonyl isothiocyanate** has not been specifically studied, the biological activities of other ITCs, particularly long-chain aliphatic and aromatic ones, provide a strong basis for hypothesizing its potential. The primary mode of action for ITCs is their ability to covalently react with nucleophilic groups, most notably the thiol groups of cysteine residues in proteins.[14] This reactivity allows them to modulate the function of key cellular proteins.

Anticancer Potential

A significant body of research points to the anticancer effects of ITCs.[4][15][16] These effects are mediated through multiple interconnected signaling pathways:

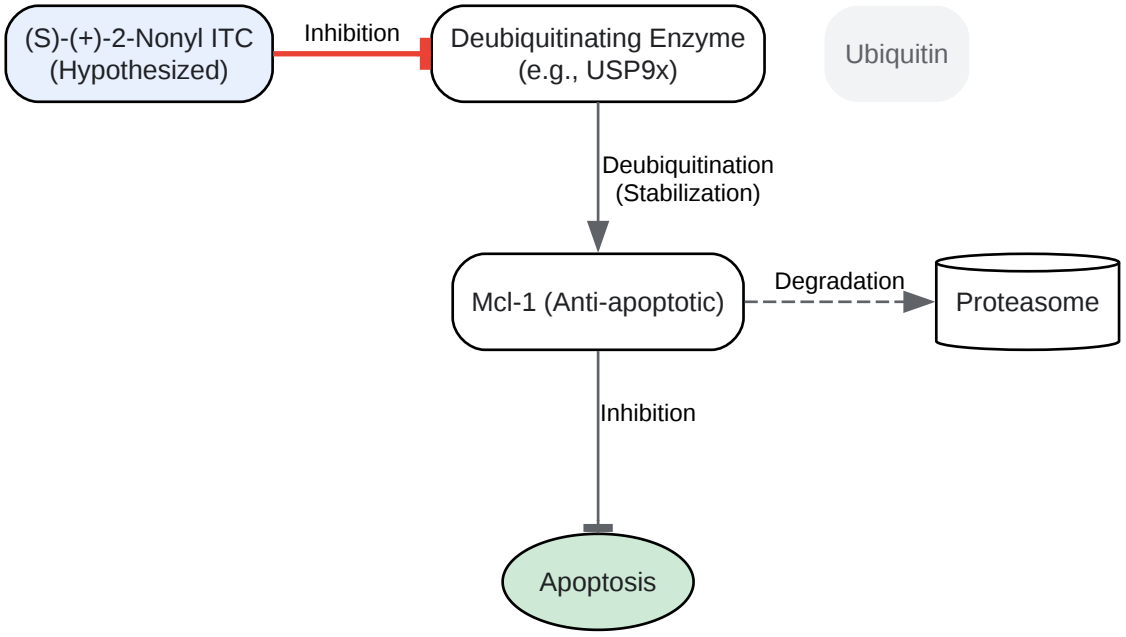
- Induction of Apoptosis: ITCs can induce programmed cell death in cancer cells by modulating the expression of pro- and anti-apoptotic proteins and by activating caspase

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cascades.[3][17]

- Cell Cycle Arrest: They can halt the proliferation of cancer cells at various checkpoints in the cell cycle.[5]

- Inhibition of Deubiquitinating Enzymes (DUBs): Certain ITCs, like PEITC and BITC, have been shown to inhibit DUBs, which are enzymes that can protect oncogenic proteins from degradation.[14] Inhibition of DUBs such as USP9x leads to the degradation of anti-apoptotic proteins like Mcl-1, sensitizing cancer cells to apoptosis.[14]



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Caption: Hypothesized mechanism of ITC-induced apoptosis via DUB inhibition.

Applications in Drug Discovery and Research

(S)-(+)-2-Nonyl isothiocyanate is a valuable tool for researchers in several areas:

- Structure-Activity Relationship (SAR) Studies: As a long-chain aliphatic ITC, it can be used in comparative studies with shorter-chain or aromatic ITCs to understand how the alkyl chain length and lipophilicity influence potency and target selectivity.

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- Probe for Target Identification: Its reactive isothiocyanate group can be used to covalently label and identify novel protein targets within cancer cells or other biological systems.
- Development of Novel Therapeutics: The chiral nature of the molecule allows for the investigation of stereospecific interactions with biological targets, which is a critical aspect of modern drug design.

Handling, Storage, and Safety

Isothiocyanates are reactive compounds and should be handled with care in a laboratory setting.

- Handling: Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Isothiocyanates can be lachrymatory and irritants.
- Storage: Store in a tightly sealed container in a cool, dry, and dark place. It is listed as moisture-sensitive.[18] Inert atmosphere (argon or nitrogen) is recommended for long-term storage to prevent degradation.
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

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